

Technical Guide: Physicochemical Properties of 5-Amino-6-methylbenzimidazolone (CAS 67014-36-2)

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Compound of Interest

Compound Name: 5-Amino-6-methyl-1,3-dihydrobenzimidazol-2-one

Cat. No.: B112892

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical and chemical characteristics of the compound identified by CAS number 67014-36-2, which is chemically known as 5-Amino-6-methylbenzimidazolone. The information is compiled from various sources to assist in research, development, and handling of this substance.

Chemical Identity

- CAS Number: 67014-36-2
- IUPAC Name: 5-amino-6-methyl-1,3-dihydrobenzimidazol-2-one[1]
- Synonyms: 5-Amino-6-methyl-1,3-dihydro-2H-benzimidazol-2-one, 5-Amino-6-methyl-2-benzimidazolone, 5-Amino-6-methylbenzimidazol-2-one[2]
- Molecular Formula: C₈H₉N₃O[3][4]
- Molecular Weight: 163.17 g/mol [3], 163.18 g/mol [1][4][5]

Physical and Chemical Properties

The physical and chemical properties of 5-Amino-6-methylbenzimidazolone are summarized in the table below. These properties are essential for understanding the compound's behavior in various experimental and industrial settings.

Property	Value	Source(s)
Appearance	Off-white to beige powder[3], Pale yellow crystalline powder[6], Almost white to white solid[5]	[3][5][6]
Melting Point	320-330°C[3], >256°C (dec.)[4]	[3][4]
Boiling Point	215.0 ± 29.0 °C (Predicted)[4], 215 °C at 760 mmHg[7]	[4][7]
Density	1.298 ± 0.06 g/cm ³ (Predicted) [4], 1.298 g/cm ³ [5]	[4][5]
Vapor Pressure	0.023Pa at 20°C[4], 0.151 mmHg at 25°C[8]	[4][8]
Flash Point	83.8°C[4]	[4]
Refractive Index	1.636[4]	[4]

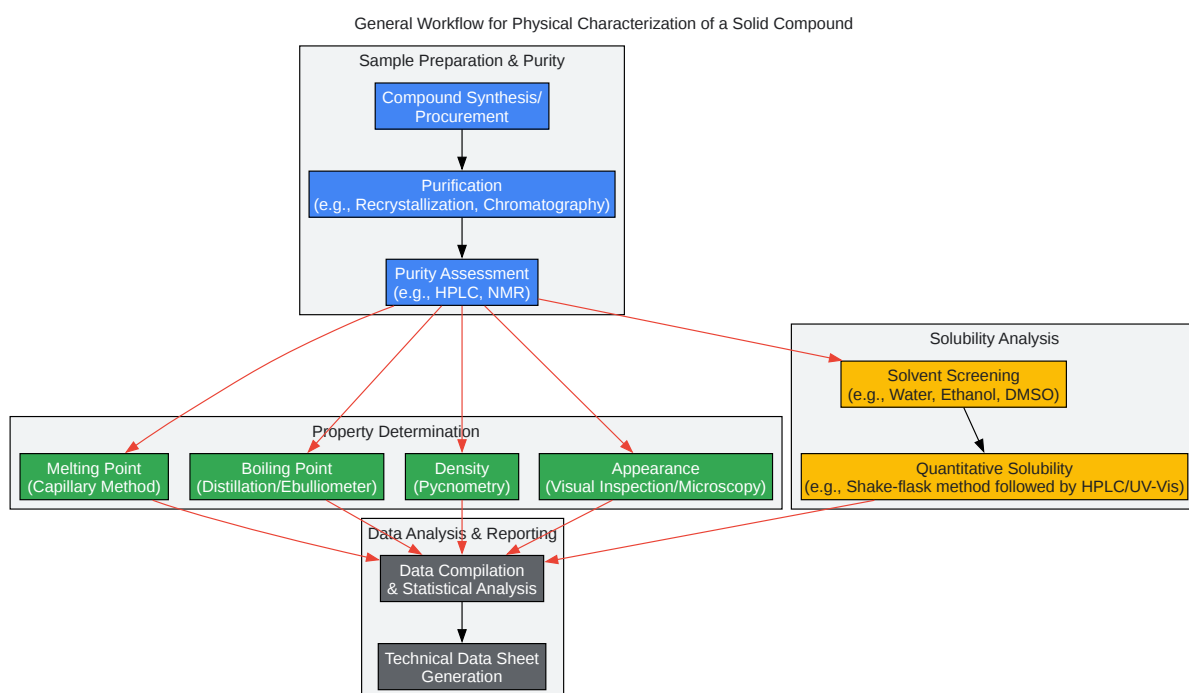
Solubility Data

The solubility of a compound is a critical parameter in drug development and various chemical processes. The available solubility data for 5-Amino-6-methylbenzimidazolone is presented below.

Solvent	Solubility	Temperature	Source(s)
Water	Insoluble[6]	Not specified	[6]
Water	1.72 g/L	19.5 °C	[4]
Water	1.282e+004 mg/L (12.82 g/L)	25 °C	[8]
Water	340.29 mg/L	Not specified	[9]
Water	28.901 mg/L	Not specified	[9]
Polar Solvents	May exhibit moderate solubility	Not specified	[2]

Experimental Methodologies

Detailed experimental protocols for the determination of the physical and chemical properties of 5-Amino-6-methylbenzimidazolone are not readily available in the public domain. However, a general workflow for characterizing a solid chemical compound is outlined below.



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Caption: A generalized workflow for determining the physicochemical properties of a solid chemical compound.

Biological Activity and Signaling Pathways

Current literature primarily identifies 5-Amino-6-methylbenzimidazolone as an intermediate in the manufacturing of dyes and pigments.[6][10] There is no significant information available in the searched resources to suggest its involvement in specific biological signaling pathways or to warrant a diagrammatic representation of such. Its potential biological activities, such as antimicrobial or anticancer properties, are mentioned as areas of interest for further research due to its benzimidazole structure, but specific data is lacking.[2]

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